

Proper Disposal Procedures for 5-Fluoro Cytosine-13C,15N2

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Compound of Interest

Compound Name: 5-Fluoro Cytosine-13C,15N2

Cat. No.: B565037

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The following guide provides essential safety and logistical information for the proper disposal of **5-Fluoro Cytosine-13C,15N2**, a stable isotope-labeled compound. The disposal protocol is dictated by the chemical hazards of 5-Fluorocytosine, not the isotopic labels, as Carbon-13 and Nitrogen-15 are stable, non-radioactive isotopes.^{[1][2][3]} 5-Fluorocytosine is suspected of causing genetic defects and cancer, necessitating its handling as hazardous waste.^[4]

Operational Disposal Plan

This step-by-step protocol ensures the safe handling and disposal of **5-Fluoro Cytosine-13C,15N2** waste, minimizing exposure risk and ensuring regulatory compliance.

Step 1: Personal Protective Equipment (PPE)

Before handling the chemical or its waste, ensure all personnel are equipped with appropriate PPE.

- Gloves: Wear double nitrile gloves.^[5] Gloves must be inspected before use and disposed of as contaminated waste after handling.^[6]
- Eye Protection: Use safety glasses with side-shields or chemical safety goggles.^[7]
- Lab Coat: A lab coat or other protective clothing is mandatory to prevent skin contact.^{[4][7]}
- Respiratory Protection: If there is a risk of generating dust, use an appropriate respirator.^[7] All handling of the solid form should occur in a well-ventilated area, preferably within a

chemical fume hood.[4][7]

Step 2: Waste Segregation and Collection

Properly segregate waste to prevent accidental reactions and ensure correct disposal streams.

Do not mix this waste with general laboratory trash.[1]

- Solid Waste:

- Collect unused or expired **5-Fluoro Cytosine-13C,15N2**, and any materials used for spill cleanup (e.g., absorbent pads), using dry cleanup procedures that avoid generating dust. [4][7]
- Place the solid waste into a dedicated, sealable, and clearly labeled hazardous waste container.[6][7]

- Contaminated Labware and PPE:

- All disposable items that have come into contact with the compound, such as gloves, weigh boats, pipette tips, and empty vials, must be disposed of as hazardous waste.[5][8]
- Place these items in the same designated hazardous waste container as the solid waste.

- Liquid Waste (Solutions):

- Aqueous solutions should not be disposed of down the drain.[6][7]
- Collect all solutions containing **5-Fluoro Cytosine-13C,15N2** in a dedicated, leak-proof, and clearly labeled hazardous waste container for liquids.

Step 3: Labeling and Storage

Proper labeling is critical for safety and regulatory compliance.

- Clearly label the hazardous waste container with "Hazardous Waste" and the full chemical name: **"5-Fluoro Cytosine-13C,15N2"**.
- List all contents of the container.

- Keep the container sealed except when adding waste.[8]
- Store the sealed waste container in a designated, secure area away from incompatible materials, such as strong oxidizing agents.[9]

Step 4: Final Disposal

- Never dispose of this chemical or its containers in regular trash or down the sanitary sewer. [8]
- Contact your institution's Environmental Health & Safety (EHS) department or a certified hazardous waste disposal company to arrange for pickup and final disposal.[1][8]
- Disposal must be carried out at an authorized hazardous or special waste collection point or an authorized landfill, in accordance with all local, state, and federal regulations.[4]

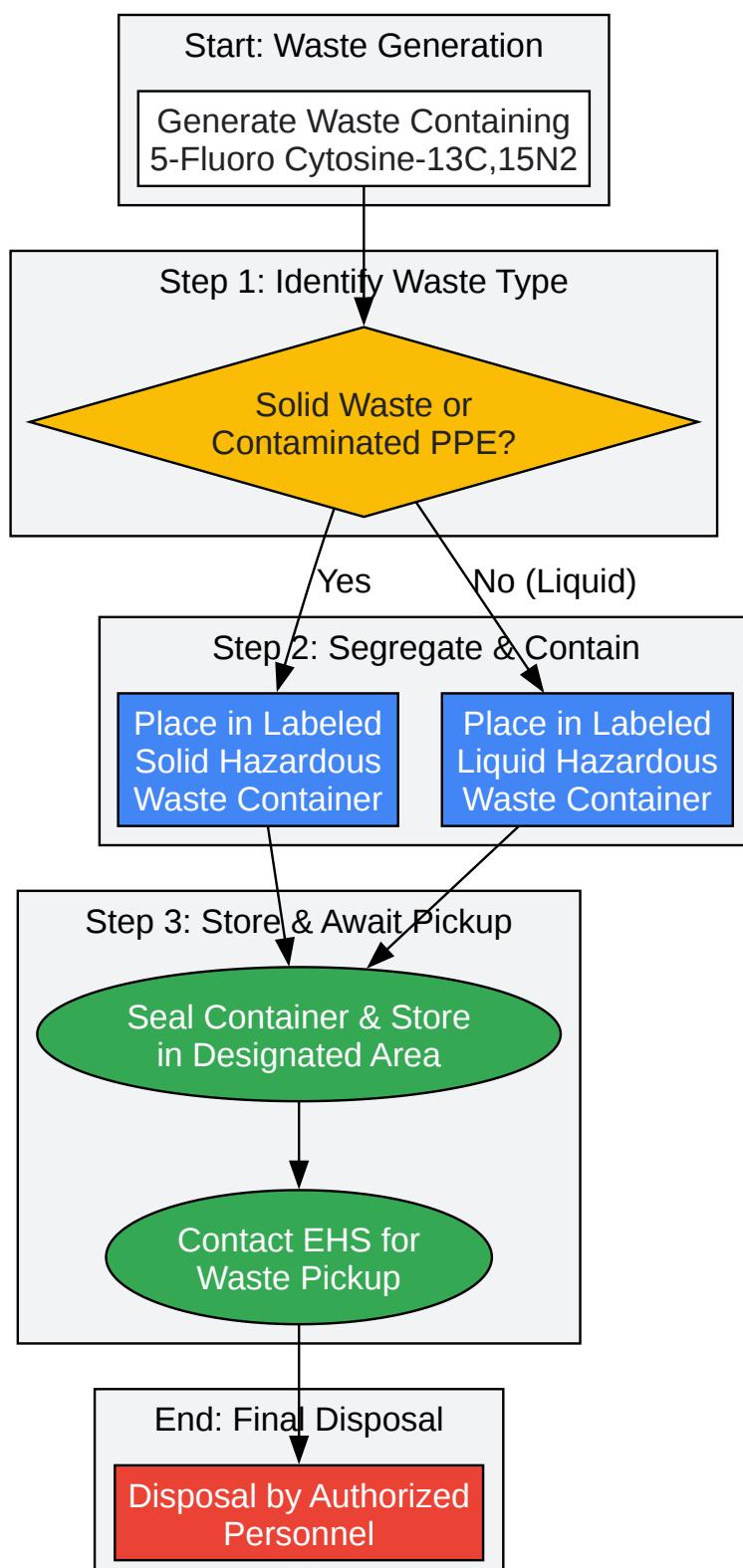
Hazard and Disposal Summary

This table summarizes the key hazard information and corresponding disposal requirements for **5-Fluoro Cytosine-13C,15N2**.

Parameter	Information	Reference
Chemical Name	5-Fluoro Cytosine-13C,15N2	[10]
CAS Number	1216616-31-7	[10]
Isotope Type	Stable (Non-Radioactive)	[1] [3]
Primary Hazard	Chemical Toxicity	[11]
GHS Hazard Statements	H341: Suspected of causing genetic defects H351: Suspected of causing cancer H361: Suspected of damaging fertility or the unborn child	[4] [7]
Physical Form	Solid, Powder	[9]
Waste Classification	Hazardous Chemical Waste	[5] [8]
Required Disposal Route	Collection by certified hazardous waste personnel.	[1] [4]
Prohibited Disposal	Do not dispose in general trash or down the drain.	[4] [7] [8]

Waste Disposal Decision Workflow

The following diagram illustrates the logical steps for the proper disposal of **5-Fluoro Cytosine-13C,15N2** waste.



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Caption: Decision workflow for segregating and disposing of **5-Fluoro Cytosine-13C,15N2** waste.

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